

# NG25 IC50 comparison TAK1 MAP4K2

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: NG25 trihydrochloride

CAS No.: 1315355-93-1

Cat. No.: S537089

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## NG25 Inhibitor Profile

Beyond its primary targets, NG25 also potently suppresses several other kinases. The following table outlines its activity against a selection of these targets, which is crucial for understanding its selectivity and potential off-target effects in experimental settings [1] [2].

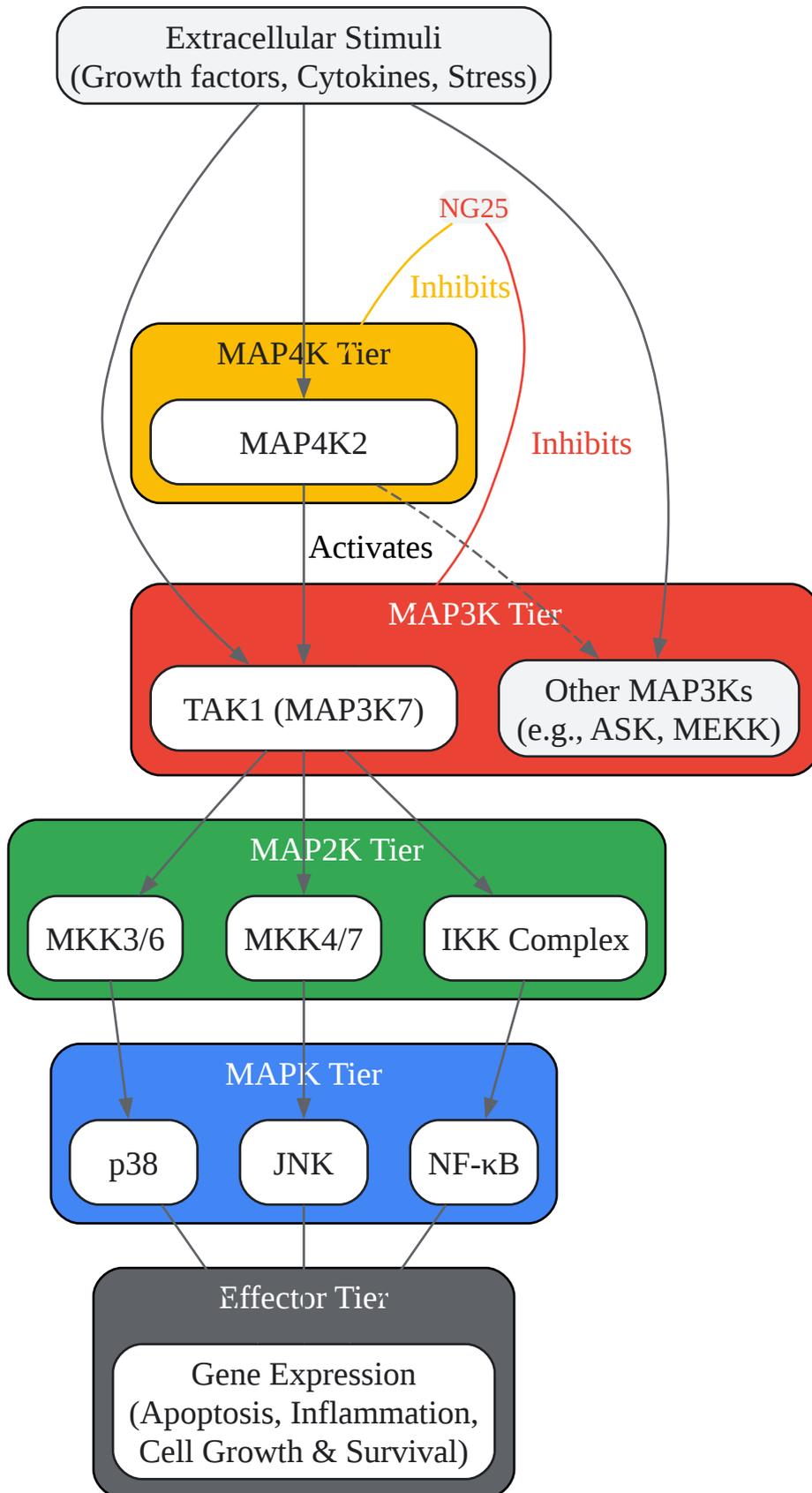
Kinase	Reported IC <sub>50</sub> (nM)
LYN	12.9 nM
CSK (GSK in source)	56.4 nM
ABL, ARG	75.2 nM
FER	82.3 nM
p38α	102 nM
SRC	113 nM
EphB2	672 nM
ZAK	698 nM

Kinase	Reported IC <sub>50</sub> (nM)
EphA2	773 nM
EphB4	999 nM

## Mechanism of Action and Signaling Pathways

NG25 is characterized as a **type II kinase inhibitor** [3]. It binds to the ATP-binding pocket of the target kinase while also occupying an adjacent hydrophobic pocket created when the activation loop of the kinase assumes a "DFG-out" conformation. A co-crystal structure of TAK1 in complex with NG25 confirms this binding mode [3].

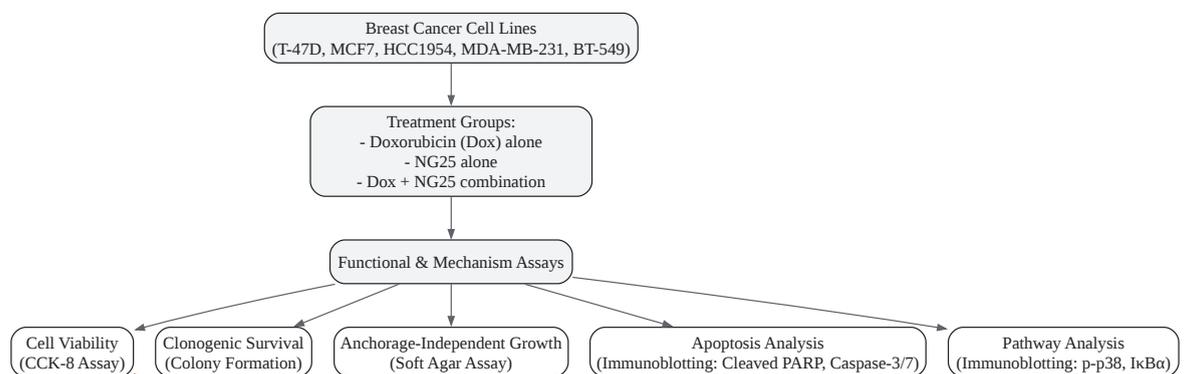
NG25 primarily inhibits TAK1 and MAP4K2, which are key nodes in intracellular signaling networks. The diagram below illustrates the simplified positioning of these targets within the broader Mitogen-Activated Protein Kinase (MAPK) signaling cascades [4], which regulate processes like cell growth, survival, and stress responses.



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## Key Experimental Evidence and Protocols

NG25 has been demonstrated to sensitize breast cancer cells to the chemotherapeutic drug Doxorubicin (Dox) [5]. The experimental workflow and key findings are summarized below.



Key Finding: NG25 enhanced Dox-induced cytotoxicity and apoptosis, and partially blocked Dox-induced p38 phosphorylation and IκBα degradation.

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## Research Applications and Considerations

Based on the evidence, NG25 is primarily a **research tool** for investigating TAK1 and MAP4K2 signaling in cellular models.

- **Key Applications:** Studying the roles of TAK1 and MAP4K2 in NF- $\kappa$ B and MAPK pathways, inflammation, immune regulation, and cancer cell survival. It's particularly useful for **sensitizing cancer cells to chemotherapy** like doxorubicin [5].
- **Important Considerations:** NG25 is a **dual inhibitor** with a broad kinase profile. Use it with the understanding that observed phenotypic effects may not be solely attributable to TAK1 or MAP4K2 inhibition. Appropriate controls are necessary to validate specific mechanisms.

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## References

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**Address:** Ontario, CA 91761, United States

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